

# Application of Ethyl 6,8-dichlorooctanoate in Pharmaceutical Synthesis: A Detailed Guide

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## Compound of Interest

Compound Name: *Ethyl 6,8-dichlorooctanoate*

Cat. No.: *B143167*

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## Introduction

**Ethyl 6,8-dichlorooctanoate** is a versatile chemical intermediate with significant applications in the pharmaceutical industry.[1][2][3] This chlorinated fatty acid ester serves as a crucial building block in the synthesis of various bioactive molecules, most notably  $\alpha$ -lipoic acid (also known as thioctic acid), a potent antioxidant used in the management of diabetic neuropathy and other conditions.[4][5][6] Its unique structure, featuring two chlorine atoms at the 6 and 8 positions, allows for a range of chemical transformations, making it a valuable precursor for drug development.[2] This document provides detailed application notes and experimental protocols for the use of **Ethyl 6,8-dichlorooctanoate** in pharmaceutical synthesis, intended for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

A clear, colorless to pale yellow oil, **Ethyl 6,8-dichlorooctanoate** is characterized by the following properties:

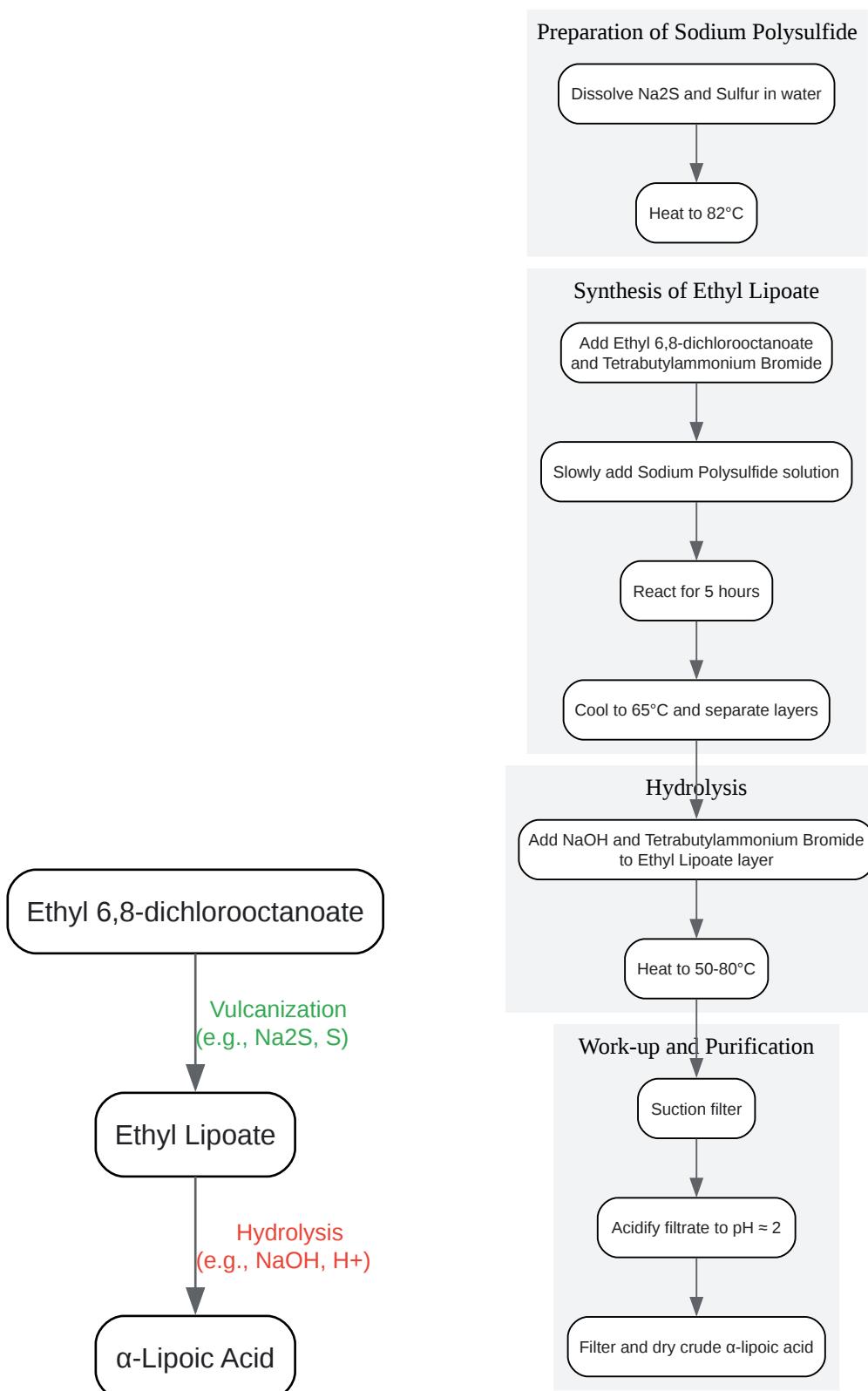
Property	Value	Reference
CAS Number	1070-64-0	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C10H18Cl2O2	<a href="#">[1]</a> <a href="#">[7]</a>
Molecular Weight	241.15 g/mol	<a href="#">[1]</a>
Boiling Point	109 °C at 0.7 Torr	<a href="#">[1]</a> <a href="#">[4]</a>
Density	1.107 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	<a href="#">[1]</a> <a href="#">[4]</a>

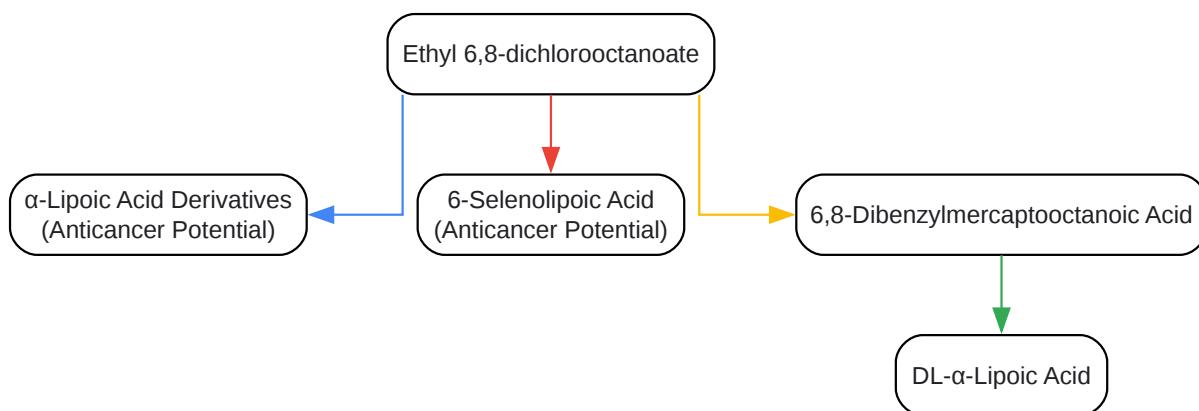
## Core Application: Synthesis of $\alpha$ -Lipoic Acid

The primary application of **Ethyl 6,8-dichlorooctanoate** is as a key starting material for the synthesis of  $\alpha$ -lipoic acid.[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) The synthesis generally involves the formation of the dithiolane ring by reacting **Ethyl 6,8-dichlorooctanoate** with a sulfur source, followed by hydrolysis of the ethyl ester to yield the final carboxylic acid.

## Synthetic Pathway Overview

The conversion of **Ethyl 6,8-dichlorooctanoate** to  $\alpha$ -lipoic acid can be visualized as a two-step process: vulcanization to form ethyl lipoate, followed by hydrolysis.





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## References

- 1. [nbinno.com](http://nbinno.com) [nbinno.com]
- 2. [leapchem.com](http://leapchem.com) [leapchem.com]
- 3. China's Best Ethyl 6,8-dichlorooctanoate Manufacturers [highlandpharmachem.com](http://highlandpharmachem.com)
- 4. Ethyl 6,8-Dichlorooctanoate Oil CAS 1070-64-0 Organic Intermediate [homesunshinepharma.com](http://homesunshinepharma.com)
- 5. Novel Synthetic Strategies for Ethyl 6,8 - Dichlorooctanoate [Chemicalbook](http://Chemicalbook.com) [chemicalbook.com]
- 6. Comparison of methods for the preparation of ethyl 6,8-dichlorooctanoate [Chemicalbook](http://Chemicalbook.com) [chemicalbook.com]
- 7. [alentrис.org](http://alentrис.org) [alentrис.org]
- 8. Food Antioxidant Manufacturer, Ethyl 6 8 Dichlorooctanoate | Yanggu Huatai [yghuataihealth.com](http://yghuataihealth.com)
- 9. Alpha Lipoic Acid (Thiotic Acid), CAS no. 1070-64-0, Ethyl 6,8-dichloro octanoate [oceanicpharmachem.com](http://oceanicpharmachem.com)

- 10. writeupcafe.com [writeupcafe.com]
- To cite this document: BenchChem. [Application of Ethyl 6,8-dichlorooctanoate in Pharmaceutical Synthesis: A Detailed Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b143167#application-of-ethyl-6-8-dichlorooctanoate-in-pharmaceutical-synthesis>]

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